

High-Fidelity Synthesis of Entacapone-3- -D-Glucuronide Reference Standards

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Compound of Interest

Compound Name: Entacapone-3-beta-D-Glucuronide

CAS No.: 15869-75-1

Cat. No.: B601200

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Executive Summary & Strategic Analysis

Entacapone (Comtan®) is a potent, specific, and reversible inhibitor of catechol-O-methyltransferase (COMT), used adjunctively with levodopa/carbidopa in Parkinson's disease therapy.[1] The drug's metabolic profile is dominated by glucuronidation.[2][3][4][5] Unlike many catechols that undergo extensive methylation, entacapone is primarily metabolized via direct N- and O-glucuronidation.

The Entacapone-3-

-D-glucuronide (Ent-3-G) is the major circulating metabolite. Quantifying this specific isomer is critical for regulatory submissions (MIST guidelines) and pharmacokinetic modeling.

The Synthesis Challenge: Regioselectivity

Entacapone possesses a nitrocatechol pharmacophore with two hydroxyl groups at positions 3 and 4.

- **Chemical Synthesis Difficulty:** Standard glycosylation (e.g., Koenigs-Knorr) often yields a mixture of 3-O and 4-O glucuronides due to similar nucleophilicity, though the 4-OH is more

acidic (para to nitro). Separating these regioisomers requires tedious preparative chromatography.

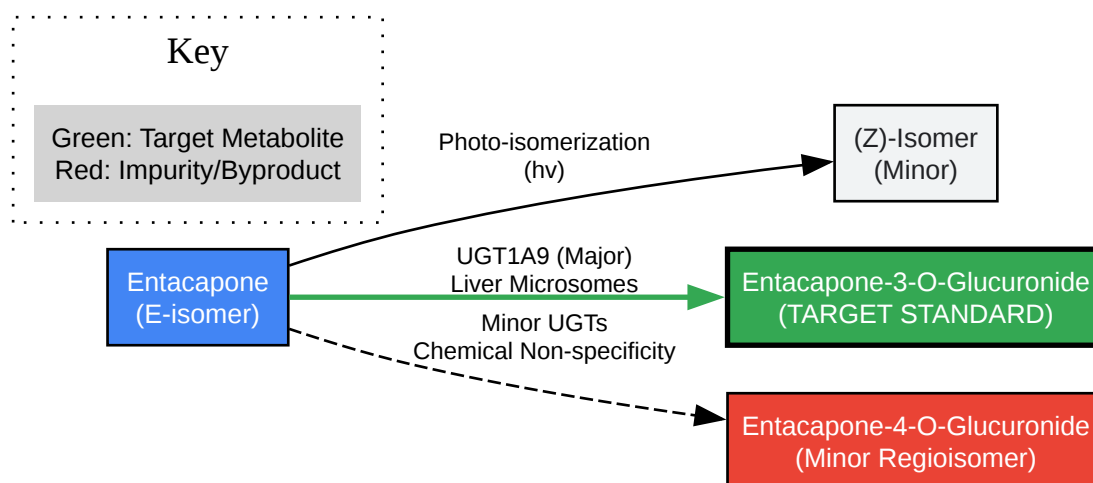
- Enzymatic Solution: UGT1A9 displays exquisite regioselectivity for the 3-position. For the generation of high-purity reference standards (mg scale), a chemo-enzymatic approach is the superior strategy, ensuring 100% regio-purity without complex protection/deprotection schemes.

This guide details two protocols:

- Protocol A (Primary): Biocatalytic Synthesis using Recombinant UGTs/Microsomes (Recommended for Reference Standards).
- Protocol B (Secondary): Chemical Synthesis via Schmidt Glycosylation (Recommended for Scale-up).

Metabolic Pathway Visualization

The following diagram illustrates the metabolic fate of Entacapone and the specific target of this protocol.



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Figure 1: Metabolic pathway of Entacapone highlighting the regioselective formation of the 3-O-glucuronide target.

Protocol A: Chemo-Enzymatic Synthesis (Gold Standard)

This protocol utilizes the natural regioselectivity of UGT enzymes to produce the authentic metabolite.

Materials

- Substrate: Entacapone (purity >99%).[\[1\]](#)
- Enzyme Source: Recombinant Human UGT1A9 (Supersomes™) OR Rat Liver Microsomes (Aroclor 1254 induced for higher yield).
- Cofactor: Uridine 5'-diphosphoglucuronic acid (UDPGA).
- Buffer: Tris-HCl (50 mM, pH 7.4), MgCl (10 mM).
- Inhibitor: D-Saccharic acid 1,4-lactone (to inhibit -glucuronidase).
- Activator: Alamethicin (pore-forming peptide to access microsomal lumen).

Step-by-Step Methodology

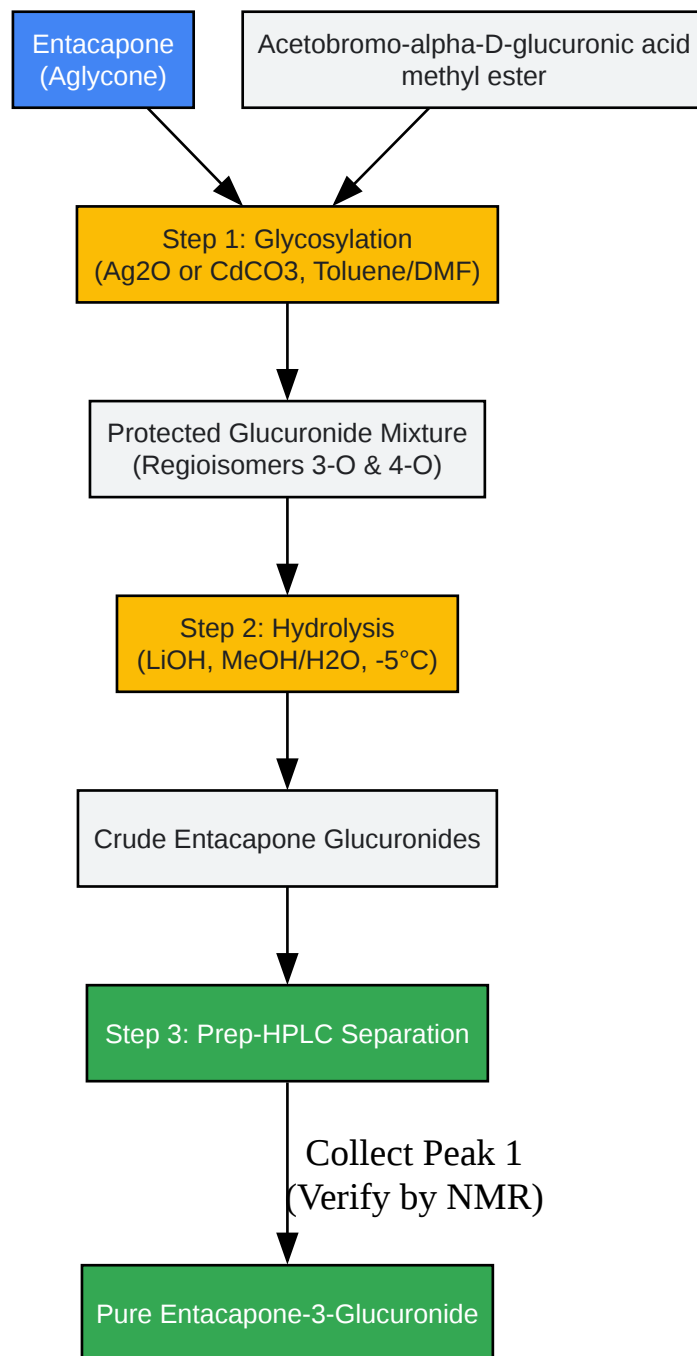
- Pre-Incubation Mixture Preparation:
 - In a glass reaction vessel, combine Entacapone (200 µM final conc.) with Tris-HCl buffer and MgCl .
 - Add Alamethicin (50 µg/mg protein) and incubate on ice for 15 minutes to permeabilize the microsomal membrane.
 - Add the Enzyme source (1.0 mg/mL final protein concentration).

- Add Saccharolactone (5 mM) to prevent product hydrolysis.
- Reaction Initiation:
 - Pre-warm the mixture to 37°C.
 - Initiate the reaction by adding UDPGA (5 mM final conc., excess).
 - Incubation: Shake gently at 37°C for 2–4 hours. Monitor consumption of Entacapone via HPLC every 30 minutes.
- Termination & Extraction:
 - Quench reaction with ice-cold Acetonitrile (1:1 v/v) containing 1% Formic Acid.
 - Centrifuge at 10,000 x g for 10 minutes to pellet precipitated proteins.
 - Collect the supernatant.
- Purification (Solid Phase Extraction - SPE):
 - Condition a C18 SPE cartridge (e.g., Waters Sep-Pak) with Methanol followed by Water (pH 3.0).
 - Load the supernatant.
 - Wash with 5% Methanol/Water (removes excess UDPGA and salts).
 - Elute the glucuronide with 40-50% Methanol/Water.
 - Evaporate solvent under vacuum (keep temp <40°C to prevent hydrolysis).

Protocol B: Chemical Synthesis (Scalable Alternative)

Use this route if gram-scale quantities are required. Note that this method produces both 3-O and 4-O isomers, necessitating rigorous HPLC separation.

Synthetic Scheme Visualization



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Figure 2: Chemical synthesis workflow requiring isomeric separation.

Step-by-Step Methodology

- Glycosylation (Koenigs-Knorr Variant):

- Dissolve Entacapone (1 eq) and Acetobromo-D-glucuronic acid methyl ester (1.5 eq) in anhydrous Toluene/DMF (5:1).
- Add Silver Oxide (Ag₂O, 2 eq) as the promoter.
- Stir in the dark under Argon at room temperature for 24 hours.
- Filter through Celite and concentrate.
- Global Deprotection:
 - Dissolve the protected intermediate in Methanol.
 - Add LiOH (2.5 eq) dissolved in minimal water at -5°C (Ice/Salt bath). Note: Low temperature is crucial to prevent cleavage of the glycosidic bond or degradation of the nitrocatechol.
 - Stir for 2 hours. Neutralize with Amberlite IR-120 (H⁺ form) resin to pH 6.0.
 - Filter and lyophilize.
- Isolation of Isomers:
 - The crude will contain a mixture of 3-O-glucuronide, 4-O-glucuronide, and unreacted Entacapone.
 - Method: Preparative HPLC (C18).[\[6\]](#)
 - Gradient: 0.1% Formic Acid in Water (A) vs Acetonitrile (B).
 - Elution Order: typically 3-O-glucuronide elutes before 4-O-glucuronide due to intramolecular hydrogen bonding effects with the nitro group, but this must be confirmed by NMR.

Characterization & Validation Criteria

To certify the material as a Reference Standard, it must meet the following criteria.

Regiochemistry Confirmation (NMR)

The distinction between 3-O and 4-O is observed in the HMBC (Heteronuclear Multiple Bond Correlation) spectrum.

- Ent-3-G: The glucuronic acid anomeric proton (H-1') will show a correlation to the Carbon at position 3 of the entacapone ring.
- Shift Diagnostic: Look for the downfield shift of C-3 compared to the parent drug (glycosylation shift).

Purity Specifications

Parameter	Specification	Method
Appearance	Yellow to Orange solid	Visual
Purity (HPLC)	> 98.0%	HPLC-UV (310 nm)
Isomeric Purity	> 99% (No Z-isomer)	HPLC
Identity	Matches Ref Spectrum	¹ H-NMR, MS
Mass (ESI-)	m/z 480.1 [M-H] ⁻	LC-MS

Storage & Stability

- Condition: Lyophilized powder at -80°C.
- Solution Stability: Unstable in alkaline pH. Reconstitute in slightly acidic buffer (pH 4-5) or 50% MeOH/Water immediately before use. Avoid repeated freeze-thaw cycles.

References

- Luukkanen, L., et al. (1999). "Enzyme-Assisted Synthesis and Structural Characterization of Nitrocatechol Glucuronides." *Chemical Research in Toxicology*, 12(1), 85-91.
- Lautala, P., et al. (2000).[3] "The specificity of glucuronidation of entacapone and tolcapone by recombinant human UDP-glucuronosyltransferases." *Drug Metabolism and Disposition*,

28(12), 1385-1389.

- FDA Center for Drug Evaluation and Research. (1999). "Clinical Pharmacology and Biopharmaceutics Review: Comtan (Entacapone)."
- Wikberg, T., et al. (1993).[7] "Pharmacokinetics of entacapone, a peripherally acting catechol-O-methyltransferase inhibitor, in man." European Journal of Clinical Pharmacology, 45, 169-174.
- Hypha Discovery. (2023). "Glucuronide Synthesis Services and Case Studies."

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Sources

- 1. US20100234632A1 - process for the preparation of entacapone - Google Patents [patents.google.com]
- 2. Clinical Pharmacology of Entacapone (Comtan) From the FDA Reviewer - PMC [pmc.ncbi.nlm.nih.gov]
- 3. The specificity of glucuronidation of entacapone and tolcapone by recombinant human UDP-glucuronosyltransferases - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Glucuronidation of entacapone, nitecapone, tolcapone, and some other nitrocatechols by rat liver microsomes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. ema.europa.eu [ema.europa.eu]
- 6. researchgate.net [researchgate.net]
- 7. jbsd.in [jbsd.in]
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